

Comprehensive Spectroscopic Characterization of 2-Amino-4-(cyclohexylmethyl)pentanedioic Acid[1]

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Compound of Interest

Compound Name: 2-Amino-4-(cyclohexylmethyl)pentanedioic acid

Cat. No.: B12503468

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Executive Summary & Structural Context[1][2]

The precise structural validation of **2-Amino-4-(cyclohexylmethyl)pentanedioic acid** (hereafter referred to as 4-CHM-Glu) is critical in neuropharmacology.[1] As a 4-substituted analogue of glutamic acid, this compound typically functions as a conformationally restricted probe for Excitatory Amino Acid Transporters (EAATs) or metabotropic glutamate receptors (mGluRs).[1]

The introduction of the bulky, lipophilic cyclohexylmethyl group at the C4 position (gamma-carbon) of the glutamate backbone creates significant steric and electronic perturbations.[1] This guide provides a rigorous, self-validating analytical framework to confirm:

- **Regiochemistry:** Confirmation of substitution at C4 vs. C3.
- **Stereochemistry:** Assignment of relative configuration (2S,4S vs. 2S,4R) via coupling constants.[1]

- Chemical Purity: Assessment of synthetic byproducts (e.g., incomplete deprotection).[1]

Structural Breakdown[1]

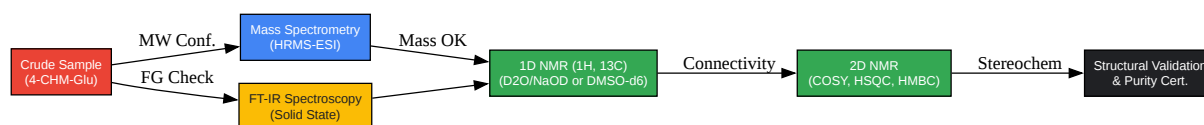
- Molecular Formula:

[1]

- Molecular Weight: 243.30 g/mol [1]
- Core Scaffold: Pentanedioic acid (Glutaric acid) with an
-amino group.[1]
- Key Feature: A cyclohexylmethyl side chain attached to the
-carbon (C4).[1]

Analytical Workflow Strategy

The following workflow ensures a logical progression from bulk characterization to precise stereochemical assignment.



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Figure 1: Sequential analytical workflow for the structural validation of 4-CHM-Glu.

Mass Spectrometry (MS) Analysis[1]

Mass spectrometry provides the first line of evidence for molecular identity.[1] Given the zwitterionic nature of amino acids, Electrospray Ionization (ESI) is the preferred method.[1]

Experimental Parameters

- Instrument: Q-TOF or Orbitrap (High Resolution).[1]
- Solvent: 50:50 Methanol/Water + 0.1% Formic Acid.[1]
- Flow Rate: 0.2 mL/min (Direct Infusion).[1]
- Scan Range:m/z 50–500.[1]

Expected Data & Fragmentation

The molecule will exhibit distinct ionization patterns in positive and negative modes.[1] The cyclohexyl group is stable, while the amino acid backbone drives fragmentation.[1]

Ionization Mode	Species	Expected m/z (Monoisotopic)	Interpretation
ESI (+)		244.1549	Protonated molecular ion.[1]
ESI (+)		266.1368	Sodium adduct (common in glass storage).[1]
ESI (+)		227.1283	Loss of ammonia (characteristic of -amino acids).[1]
ESI (+)		226.1443	Loss of water (from carboxylic acid).[1]
ESI (-)		242.1392	Deprotonated molecular ion.[1]

Mechanistic Insight

In MS/MS (tandem MS), the primary fragmentation pathway involves the neutral loss of formic acid (

, 46 Da) from the C1 or C5 carboxyl groups, followed by the loss of the cyclohexylmethyl side chain.^[1]

Infrared Spectroscopy (FT-IR)^[1]

IR analysis is primarily used here to confirm the zwitterionic state and the presence of the cyclohexyl ring.^[1]

Key Vibrational Modes^[1]

- 3100–2800 cm^{-1} (Broad):

and

stretching.^[1] The "ammonium band" (

) typically appears as a broad absorption overlapping with

stretches.^[1]

- 2920, 2850 cm^{-1} (Sharp):

asymmetric and symmetric stretching of the cyclohexyl methylene groups.^[1] Note: These will be significantly more intense than in standard glutamic acid due to the 11 extra protons in the side chain.^[1]

- 1700–1720 cm^{-1} :

stretch (free carboxylic acid).^[1]

- 1580–1610 cm^{-1} : Asymmetric

stretch (zwitterion carboxylate).^[1]

- 1500–1520 cm^{-1} :

bending (Amide II-like band for amines).^[1]

Diagnostic Check: If the spectrum shows a sharp peak at $\sim 1730 \text{ cm}^{-1}$ without the broad 2500–3000 cm^{-1} absorption, the sample may be the ester derivative (a common synthetic intermediate) rather than the free acid.^[1]

Nuclear Magnetic Resonance (NMR)[1]

NMR is the definitive tool for establishing the regiochemistry (C4 substitution) and relative stereochemistry.[1]

Sample Preparation

- Solvent:

with

(pH > 10) is recommended to simplify the spectrum by ensuring both carboxyls are deprotonated and the amine is free, removing exchange broadening.[1] Alternatively, DMSO-d₆ + TFA ensures a fully protonated state.[1]

- Reference: TSP (0.00 ppm) for aqueous; TMS (0.00 ppm) for organic.[1]

¹H NMR Assignment (400 MHz, D₂O/NaOD)

Numbering: C1=COOH(

), C2=

-CH, C3=

-CH₂, C4=

-CH, C5=COOH(

).[1]

Position	Type	Chemical Shift (, ppm)	Multiplicity	Coupling (, Hz)	Interpretation
H-2	CH	3.20 – 3.40	dd		-proton.[1] Shifted upfield in basic D2O.
H-3a, 3b	CH2	1.60 – 1.90	m	Complex	-protons.[1] Diastereotopic due to C2/C4 chirality.[1]
H-4	CH	2.20 – 2.40	m	-	-proton.[1] Methine key to substitution proof.
H-6	CH2	1.10 – 1.30	m	-	Methylene bridge to Cyclohexyl. [1]
Cy-H	CH2	0.80 – 1.70	m	-	Cyclohexyl ring protons (envelope).[1]

Critical Distinction: In native glutamic acid, the

-position (C4) is a

appearing at ~2.3 ppm.[1] In 4-CHM-Glu, this signal integrates to 1H and splits into a multiplet, confirming substitution.[1]

13C NMR Assignment (100 MHz)

- Carbonyls: Two peaks at 180–182 ppm (C1, C5).[\[1\]](#)
- Alpha-Carbon (C2):~56.0 ppm.[\[1\]](#)
- Gamma-Carbon (C4):~45.0 ppm (Methine).[\[1\]](#) Distinct shift from unsubstituted glutamate C4 (~34 ppm).[\[1\]](#)
- Beta-Carbon (C3):~36.0 ppm.[\[1\]](#)
- Cyclohexyl Carbons: Cluster at 34.0, 32.0, 26.0 ppm.[\[1\]](#)

2D NMR Connectivity Logic

To prove the structure is 4-(cyclohexylmethyl) and not 3-(cyclohexylmethyl):

- COSY: Show correlation
- HMBC:
 - H4 should show a long-range coupling to C5 (COOH) and C3.[\[1\]](#)
 - H2 should show coupling to C1 (COOH) and C3.[\[1\]](#)
 - The Cyclohexyl-CH₂ protons must correlate to C4, confirming the side chain attachment point.[\[1\]](#)

Stereochemical Analysis (Advanced)

The molecule has two chiral centers: C2 and C4.[\[1\]](#)

- Syn (2S, 4S): The bulky groups are on the same side in the extended conformation.[\[1\]](#)
- Anti (2S, 4R): The bulky groups are on opposite sides.[\[1\]](#)

Determination Method: Analyze the vicinal coupling constants (

and

) in the ^1H NMR spectrum.[1]

- Anti-isomer: Typically displays larger coupling constants (~10-12 Hz) for the anti-periplanar arrangement of protons in the dominant conformer.[1]
- Syn-isomer: Often shows smaller, averaged couplings due to rapid conformational exchange or gauche interactions.[1]
- NOESY: Strong NOE correlations between H2 and H4 suggest a syn relationship (if the backbone folds), whereas lack of NOE supports an extended anti conformation.[1]

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